In-Depth Technical Guide: KSCM-1 (CAS Number 1415247-17-4)

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Compound of Interest

Compound Name:	*KSCM-1*
Cat. No.:	*B13437147*

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Introduction

KSCM-1 is a potent and selective synthetic ligand for the sigma-1 receptor (σ1R), a unique intracellular chaperone protein primarily located at the endoplasmic reticulum-mitochondrion interface.[1][2] With a CAS number of 1415247-17-4, **KSCM-1** has emerged as a valuable research tool for investigating the multifaceted roles of the sigma-1 receptor in cellular homeostasis and various pathological conditions. This technical guide provides a comprehensive overview of **KSCM-1**, including its biochemical properties, the signaling pathways it modulates, and detailed experimental protocols for its characterization.

Core Compound Information

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Property	Value	Reference
CAS Number	1415247-17-4	[1][3][4][5]
Molecular Formula	C26H32N2O4	[1][3][4]
Molecular Weight	436.54 g/mol	[1][4][5]
Primary Target	Sigma-1 Receptor (σ1R)	[1][2]
Secondary Target	Sigma-2 Receptor (σ2R)	[1]

Quantitative Data: Binding Affinity

KSCM-1 exhibits high affinity and selectivity for the sigma-1 receptor over the sigma-2 receptor. The inhibitory constant (Ki) is a measure of the ligand's binding affinity, with a lower value indicating a stronger affinity.

Receptor	Ki (nM)	Reference
Sigma-1 Receptor	27.5	[1]
Sigma-2 Receptor	528	[1]

Signaling Pathways

The sigma-1 receptor, the primary target of **KSCM-1**, is a ligand-operated molecular chaperone that modulates a variety of intracellular signaling pathways. Upon ligand binding, the sigma-1 receptor can translocate and interact with numerous client proteins, including ion channels and kinases, to influence cellular function. While direct downstream signaling studies specifically for **KSCM-1** are limited, the known functions of the sigma-1 receptor suggest that **KSCM-1** likely modulates the following pathways:

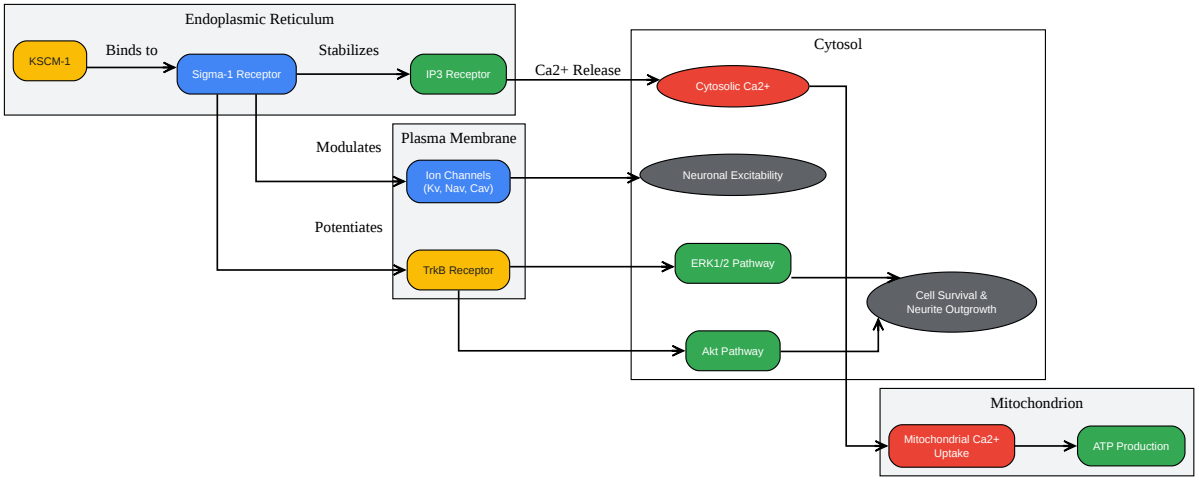
- Calcium Signaling: The sigma-1 receptor is a key regulator of intracellular calcium (Ca2+) homeostasis, particularly at the mitochondria-associated endoplasmic reticulum membrane (MAM). It interacts with and stabilizes the inositol 1,4,5-trisphosphate receptor (IP3R), thereby modulating Ca2+ flux from the ER into the mitochondria. This regulation is crucial for cellular bioenergetics and survival.

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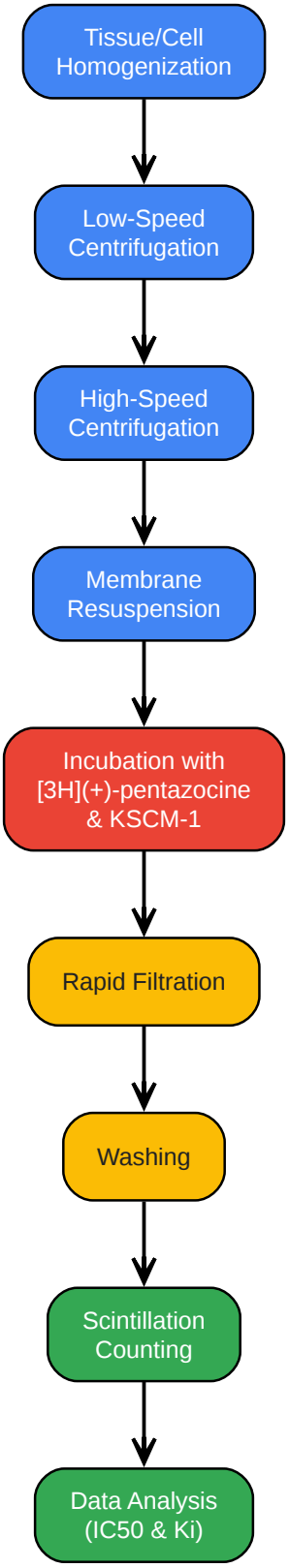
- Ion Channel Modulation: The sigma-1 receptor has been shown to modulate the activity of various ion channels, including voltage-gated potassium (Kv), sodium (Nav), and calcium (Cav) channels. This modulation can impact neuronal excitability and cellular signaling.
- Neurotrophic Factor Signaling: Activation of the sigma-1 receptor can potentiate neurotrophic factor signaling pathways, such as the Brain-Derived Neurotrophic Factor (BDNF) and its receptor, Tropomyosin receptor kinase B (TrkB). This can lead to the activation of downstream pro-survival pathways, including the Akt and ERK1/2 pathways.
- ER Stress Response: As a chaperone protein, the sigma-1 receptor plays a role in mitigating endoplasmic reticulum (ER) stress. By stabilizing key proteins and modulating calcium signaling, it helps maintain ER homeostasis.

Below is a diagram illustrating the potential signaling pathways modulated by **KSCM-1** through its interaction with the sigma-1 receptor.

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References

- 1. researchgate.net [researchgate.net]
- 2. Synthesis, Computational Insights, and Evaluation of Novel Sigma Receptors Ligands - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Protein Kinase MARK/PAR-1 Is Required for Neurite Outgrowth and Establishment of Neuronal Polarity - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Essential role of NKCC1 in NGF-induced neurite outgrowth - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. A MAP Kinase-Signaling Pathway Mediates Neurite Outgrowth on L1 and Requires Src-Dependent Endocytosis - PMC [pmc.ncbi.nlm.nih.gov]
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